

Pyrogallol as a Reagent for Oxygen Content Determination: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pyrogallol

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Introduction

Pyrogallol, a trihydroxybenzene, is a well-established reagent for the determination of oxygen content, particularly in gaseous mixtures. Its utility lies in the rapid and quantitative absorption of oxygen by its alkaline solution, a reaction accompanied by a distinct color change from colorless to dark brown. This property has been historically exploited in gas analysis techniques, most notably with the Orsat apparatus. More recently, the oxygen-scavenging capabilities of **pyrogallol** have been explored in other applications, such as in the development of oxygen-scavenging films for preserving sensitive materials.^{[1][2][3][4][5]}

This document provides detailed application notes and experimental protocols for the use of **pyrogallol** in oxygen content determination. It covers the traditional gasometric method using the Orsat apparatus, a specialized method for detecting trace amounts of dissolved oxygen, and an application in materials science for oxygen scavenging.

Principle of Oxygen Absorption

In an alkaline environment, **pyrogallol** (1,2,3-trihydroxybenzene) is highly reactive towards oxygen. The reaction is a complex oxidation process where the **pyrogallol** is oxidized, leading to the formation of a mixture of products, including quinones, and a characteristic dark brown coloration.^{[5][6][7][8][9][10]} This reaction is effectively irreversible and rapid, making it suitable

for the quantitative removal of oxygen from a gas sample. The overall reaction can be simplified as the absorption of oxygen by the alkaline **pyrogallol** solution.

Data Presentation

Oxygen Scavenging Performance of Pyrogallol-Coated Film

The following table summarizes the oxygen scavenging performance of a low-density polyethylene (LDPE) film coated with **pyrogallol** (PG) and sodium carbonate. The data is adapted from a study investigating the oxidative stability of soybean oil packaged with this oxygen scavenging film.[\[11\]](#)[\[12\]](#)

Pyrogallol Coating (%)	Temperature (°C)	Initial Headspace O ₂ (%)	Headspace O ₂ (%) after 8 days	Oxygen Scavenging Capacity (mL O ₂ /g of pyrogallol)	Oxygen Scavenging Rate (mL O ₂ /g/day)
10	5	20.9	18.64	Not Reported	Not Reported
20	5	20.9	18.26	Not Reported	Not Reported
10	25	20.9	14.77	Not Reported	Not Reported
20	25	20.9	9.46	Not Reported	Not Reported
1:1 ratio with sodium carbonate	Not Specified	Not Specified	Not Specified	51.81	6.48

Note: The oxygen scavenging capacity and rate were reported for a 1:1 ratio of **pyrogallol** and sodium carbonate in a separate context within the same study.[\[13\]](#)

Experimental Protocols

Protocol 1: Determination of Oxygen in a Gas Mixture using the Orsat Apparatus

This protocol describes the classical method for determining the percentage of oxygen in a gas sample using the Orsat apparatus.

Materials:

- Orsat apparatus (comprising a gas burette, leveling bottle, and absorption pipettes)
- Gas sample to be analyzed
- Alkaline **pyrogallol** solution (see preparation below)
- Potassium hydroxide solution (for CO₂ absorption, if present)
- Ammoniacal cuprous chloride solution (for CO absorption, if present)
- Distilled water

Reagent Preparation: Alkaline **Pyrogallol** Solution

- Solution A (Potassium Hydroxide): Dissolve 50 g of potassium hydroxide (KOH) pellets in 250 mL of distilled water. Stir until the pellets are completely dissolved. Allow the solution to cool.
- Solution B (Pyrogallic Acid): Dissolve 15 g of pyrogallic acid in 100 mL of distilled water.
- Mixing: Just before use, mix Solution A and Solution B to prepare the alkaline **pyrogallol** solution. The solution should be freshly prepared as it loses its strength upon exposure to air.

Procedure:

- Apparatus Setup: Ensure the Orsat apparatus is clean and the stopcocks are properly greased. Fill the leveling bottle with slightly acidified water.
- Reagent Filling: Fill the designated absorption pipettes with the appropriate reagents: potassium hydroxide for carbon dioxide, alkaline **pyrogallol** for oxygen, and ammoniacal cuprous chloride for carbon monoxide. The **pyrogallol** pipette is typically the second in the series after the potassium hydroxide pipette.

- Gas Sampling: Draw a known volume (e.g., 100 mL) of the gas sample into the gas burette by lowering the leveling bottle.
- Carbon Dioxide Absorption (if applicable): If the gas sample contains carbon dioxide, pass the gas into the potassium hydroxide pipette. Allow the gas to remain in contact with the solution for a few minutes to ensure complete absorption. Draw the gas back into the burette and measure the volume. The decrease in volume represents the percentage of CO₂.
- Oxygen Absorption: Pass the remaining gas from the burette into the alkaline **pyrogallol** pipette.
- Gently rock the apparatus or raise and lower the leveling bottle to increase the contact between the gas and the solution.
- Allow the gas to remain in the pipette for at least two minutes to ensure complete absorption of oxygen.[3]
- Draw the gas back into the burette and measure its volume.
- Repeat the absorption step until a constant volume reading is obtained, indicating that all the oxygen has been absorbed.
- Calculation: The decrease in volume after passing the gas through the alkaline **pyrogallol** solution represents the volume of oxygen in the sample. The percentage of oxygen can be calculated as:

$$\% \text{ O}_2 = [(\text{Volume before absorption} - \text{Volume after absorption}) / \text{Initial sample volume}] \times 100$$

Safety Precautions:

- **Pyrogallol** is toxic and should be handled with care. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Work in a well-ventilated area.

Protocol 2: Preparation and Use of a Sensitized Pyrogallol Reagent for Detection of Low-Level Dissolved

Oxygen

This protocol is based on a patented method for preparing a highly sensitive **pyrogallol** reagent for the colorimetric determination of minute traces of dissolved oxygen in water.[6]

Materials:

- **Pyrogallol** (chemically pure)
- Concentrated sulfuric acid (H_2SO_4)
- 10% Hydrogen peroxide (H_2O_2) solution (accurately standardized)
- Oxalic acid
- Oxygen-free distilled water
- Heating apparatus (e.g., water bath)
- Cooling apparatus (e.g., ice bath)
- Volumetric flasks and pipettes

Reagent Preparation: Sensitized **Pyrogallol** Solution

- In a flask, dissolve 130 g of chemically pure **pyrogallol** in 240 mL of oxygen-free distilled water.
- Carefully add 0.5 mL of concentrated sulfuric acid to the solution.
- Heat the solution to 98-100 °C.
- Immediately add 10 mL of a standardized 10% hydrogen peroxide solution.
- Maintain the solution at 98-100 °C with moderate agitation for a reaction time of 10 minutes.
- After the 10-minute reaction period, add 26 g of oxalic acid to stop the oxidation.
- Immediately cool the solution in an ice bath.

- Store the sensitized **pyrogallol** solution in a tightly sealed, amber glass bottle to protect it from light and air.

Procedure for Dissolved Oxygen Determination:

- To a known volume of the water sample to be analyzed, add a specific volume of the sensitized **pyrogallol** solution.
- Make the solution alkaline by adding a suitable base (e.g., sodium hydroxide solution).
- Observe the color change. The intensity of the developed color is proportional to the concentration of dissolved oxygen.
- Measure the absorbance of the solution using a spectrophotometer at the appropriate wavelength (to be determined empirically).
- Correlate the absorbance to the dissolved oxygen concentration using a calibration curve prepared with standards of known oxygen concentration.

Protocol 3: Fabrication of a Pyrogallol-Coated Oxygen Scavenging Film

This protocol describes the fabrication of an oxygen-scavenging film based on a published study.[\[11\]](#)

Materials:

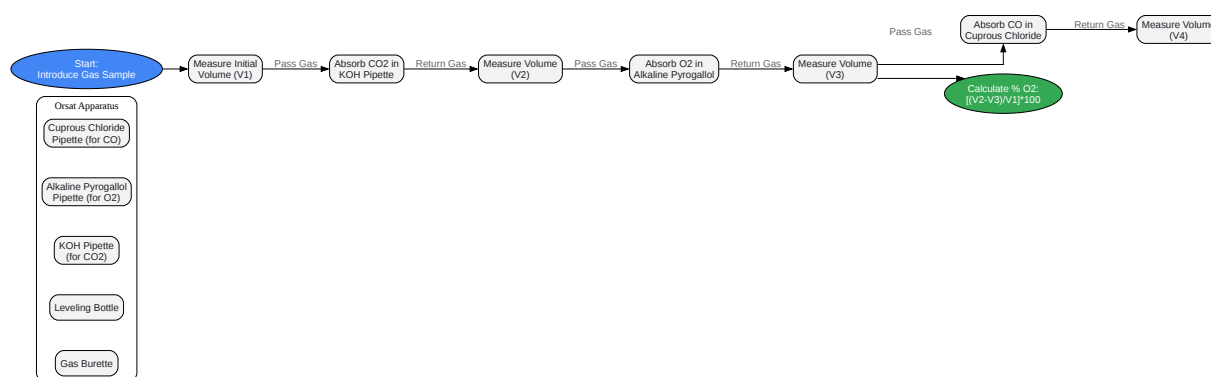
- Low-density polyethylene (LDPE) resin
- Sodium carbonate (Na_2CO_3)
- **Pyrogallol**
- Extruder
- Coating apparatus

Procedure:

- Drying: Dry all materials (LDPE resin, sodium carbonate, and **pyrogallol**) at 80 °C for 24 hours to remove any moisture.
- Film Extrusion:
 - Prepare a blend of LDPE resin with 10% (w/w) sodium carbonate.
 - Extrude the blend into a film using a single-screw extruder. The temperature profile for the extruder should be set appropriately (e.g., feed zone at 120 °C, other zones and header at 170 °C).
- **Pyrogallol** Coating:
 - Prepare coating solutions of **pyrogallol** at desired concentrations (e.g., 5%, 10%, 20% w/v) in a suitable solvent.
 - Coat the extruded LDPE/sodium carbonate film with the **pyrogallol** solution using a suitable coating technique (e.g., dip coating, spray coating).
 - Dry the coated film to remove the solvent.

Visualizations

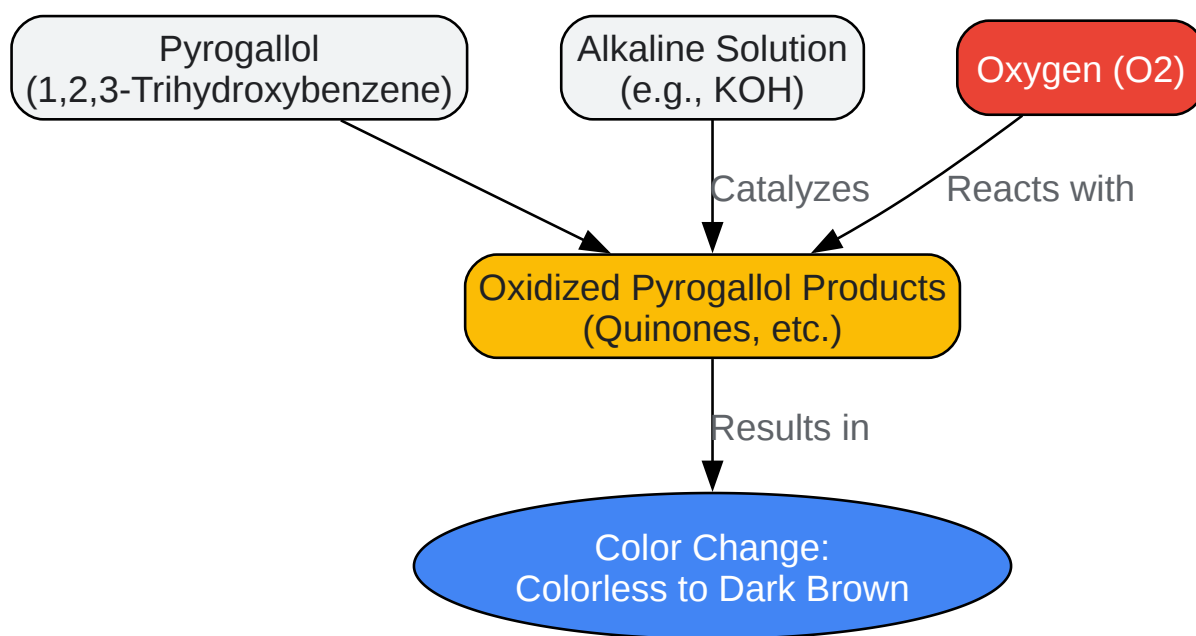
Diagram 1: Experimental Workflow for Oxygen Determination using Orsat Apparatus



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Caption: Workflow for gas analysis using the Orsat apparatus.

Diagram 2: Logical Relationship of Pyrogallol's Oxygen Absorption



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Caption: Chemical principle of oxygen absorption by alkaline **pyrogallol**.

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- To cite this document: BenchChem. [Pyrogallol as a Reagent for Oxygen Content Determination: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678534#pyrogallol-as-a-reagent-for-oxygen-content-determination>]

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